

In-Depth Technical Guide: 2-Chloro-4-nitro-1-(trifluoromethoxy)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4-nitro-1-(trifluoromethoxy)benzene

Cat. No.: B178007

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. It is not a substitute for a manufacturer's Safety Data Sheet (SDS). Always consult the official SDS before handling this chemical.

Introduction

2-Chloro-4-nitro-1-(trifluoromethoxy)benzene is a halogenated nitroaromatic compound. Due to its chemical structure, it is primarily of interest in specialized areas of chemical synthesis. Available information suggests its use as an intermediate in the synthesis of high-energy materials.^[1] This guide provides a summary of the available safety, handling, and physicochemical properties of this compound.

Note on Data Availability: Detailed toxicological data and official GHS hazard classifications for **2-Chloro-4-nitro-1-(trifluoromethoxy)benzene** (CAS No. 85578-47-8) are limited in publicly accessible databases. The information provided herein is based on available Safety Data Sheets and chemical supplier information. In the absence of specific data, cautious handling practices analogous to similar nitroaromatic compounds are recommended.

Physicochemical Properties

The following table summarizes the known physicochemical properties of **2-Chloro-4-nitro-1-(trifluoromethoxy)benzene**.

Property	Value	Source
CAS Number	85578-47-8	ChemicalBook[2], BLDpharm[1]
Molecular Formula	C ₇ H ₃ ClF ₃ NO ₃	ChemicalBook[2]
Molecular Weight	241.55 g/mol	ChemicalBook[2]
Appearance	Colorless to light yellow solid	ChemBK[1]
Melting Point	55-57 °C	ChemBK[1]
Storage Temperature	2-8°C, Sealed in dry conditions	BLDpharm[1]

Safety and Hazard Information

While a specific GHS classification was not available, one source indicates that **2-Chloro-4-nitro-1-(trifluoromethoxy)benzene** is an unstable compound with high explosive potential and is prone to severe thermal decomposition.[1] It is also reported to be irritating to the skin, eyes, and respiratory tract.[1]

First Aid Measures

In case of exposure, the following first aid procedures should be followed.[3]

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[3]
Eye Contact	Rinse with pure water for at least 15 minutes. Seek immediate medical attention.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with this compound.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[4]
- Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[4]

Storage

- Store in a tightly closed container.[4]
- Keep in a dry, cool, and well-ventilated place.[4]
- Store away from incompatible materials and foodstuff containers.[4]
- Recommended storage is at 2-8°C.[1]

Accidental Release and Firefighting Measures

Accidental Release Measures

- Avoid dust formation.[3]
- Avoid breathing vapors, mist, or gas.[3]
- Use personal protective equipment.[3]
- Evacuate personnel to a safe area.[3]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Collect the spilled material and place it in a suitable, closed container for disposal.[4]
- Use spark-proof tools and explosion-proof equipment during cleanup.[4]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: No specific data is available regarding hazardous decomposition products.
[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Experimental Protocols

Detailed experimental protocols for **2-Chloro-4-nitro-1-(trifluoromethoxy)benzene** are not widely available in the literature.

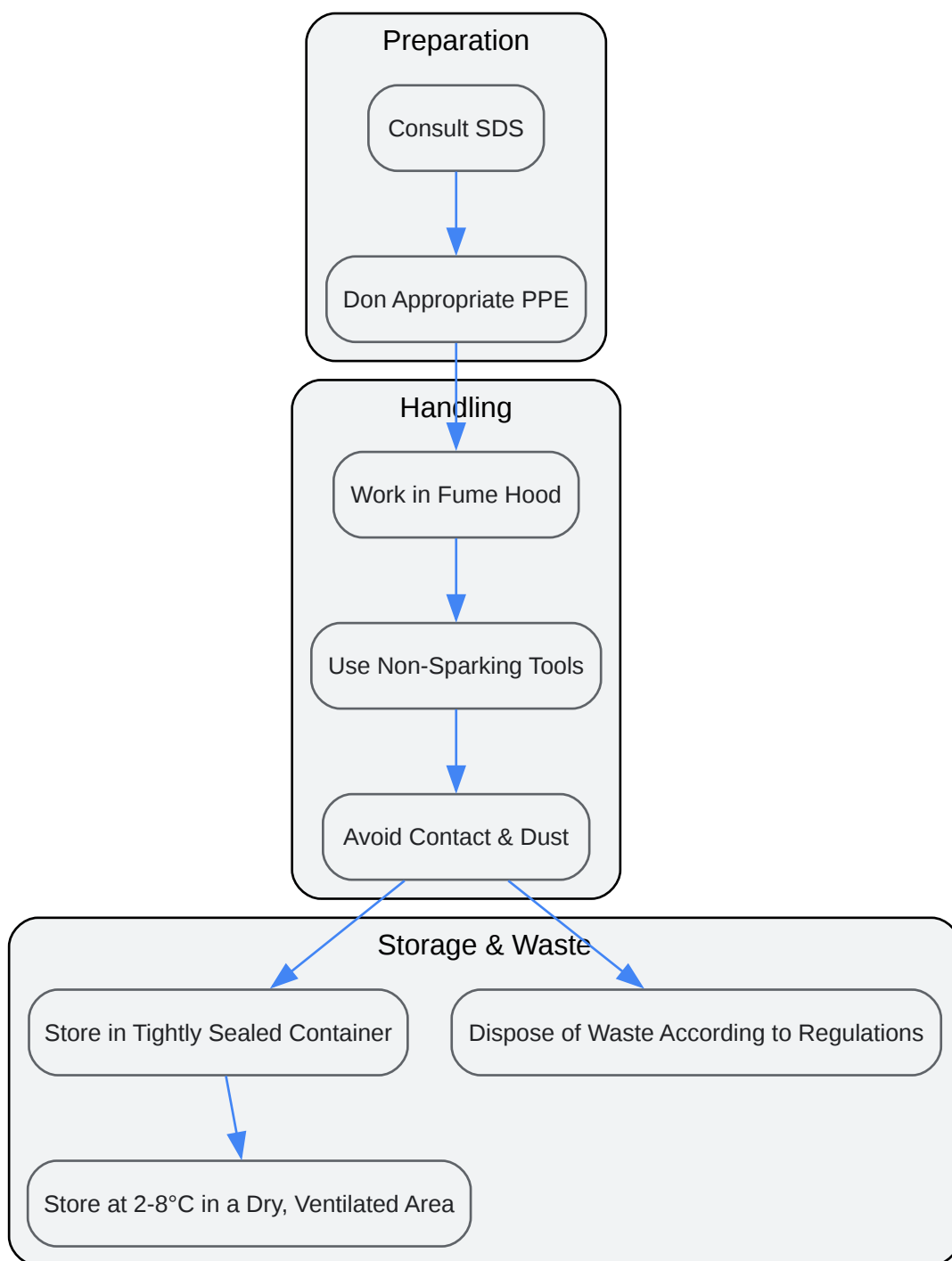
Synthesis

A common method for the synthesis of 3-chloro-4-(trifluoromethoxy)nitrobenzene involves a substitution reaction. This is achieved by reacting 2-chloro-4-nitrobenzotrifluoride with trifluoromethanol to yield the final product.^[1]

Note: This is a conceptual representation. A detailed, validated experimental protocol with specific reaction conditions, stoichiometry, and purification methods is not publicly available.

Visualizations

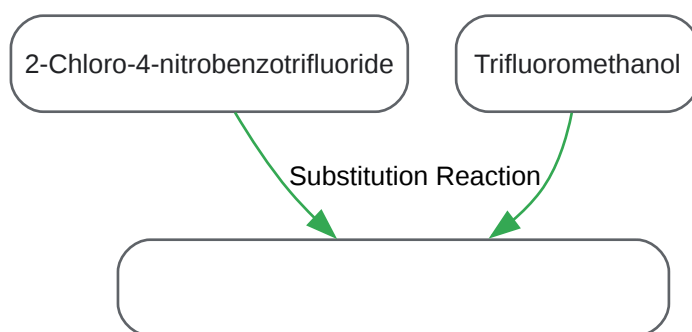
Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for safely handling **2-Chloro-4-nitro-1-(trifluoromethoxy)benzene**.

Conceptual Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Conceptual synthesis of **2-Chloro-4-nitro-1-(trifluoromethoxy)benzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 85578-47-8|2-Chloro-1-nitro-4-(trifluoromethoxy)benzene|BLD Pharm [bldpharm.com]
- 2. 2-chloro-1-nitro-4-(trifluoroMethoxy)benzene CAS#: 85578-47-8 [m.chemicalbook.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. oxfordlabchem.com [oxfordlabchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Chloro-4-nitro-1-(trifluoromethoxy)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178007#2-chloro-4-nitro-1-trifluoromethoxy-benzene-safety-data-sheet-sds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com